Technical Guide: IR Spectroscopy of 4-Acetyl-2-methylbenzonitrile

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Compound of Interest

Compound Name:	*4-Acetyl-2-methylbenzonitrile*
CAS No.:	*1138444-80-0*
Cat. No.:	*B1387021*

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Executive Summary

Compound: **4-Acetyl-2-methylbenzonitrile** CAS: 1138444-80-0 Molecular Formula: $C_{10}H_9NO$ Molecular Weight: 159.19 g/mol [1][2][3][4][5][6]

This technical guide provides a comprehensive analysis of the infrared (IR) vibrational spectrum of **4-Acetyl-2-methylbenzonitrile**. As a critical intermediate in the synthesis of isoxazoline-class ectoparasiticides (e.g., Fluralaner) and other active pharmaceutical ingredients (APIs), precise characterization of this molecule is essential for quality control and process validation.[5] This document details the theoretical basis of vibrational modes, experimental protocols for solid-state analysis, and a diagnostic interpretation of spectral bands.[5]

Structural Analysis & Vibrational Theory

The infrared spectrum of **4-Acetyl-2-methylbenzonitrile** is defined by the interplay between its electron-withdrawing groups (nitrile, acetyl) and the electron-donating methyl substituent on the aromatic ring.

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Electronic Effects

- Conjugation: Both the acetyl (

) and nitrile (

) groups are conjugated with the benzene ring.[5] This conjugation lowers the force constant of the multiple bonds, shifting absorption frequencies to lower wavenumbers compared to non-conjugated aliphatic analogs.

- Inductive Effects: The 2-methyl group exerts a weak positive inductive effect (

  ), which slightly increases electron density on the ring, potentially modulating the position of the carbonyl band.

Key Chromophores

Functional Group	Bond Type	Expected Region (cm^{-1})	Mode Description
Nitrile		2220 – 2240	Stretching vibration ( ), sharp and distinct.[7][8]
Ketone		1680 – 1700	Stretching vibration ( ), intense, lowered by conjugation.
Aromatic Ring		1450 – 1600	Skeletal ring breathing and stretching.
Methyl		2850 – 2980	Asymmetric and symmetric stretching ( ).

Experimental Protocol

Given that **4-Acetyl-2-methylbenzonitrile** is a solid with a melting point of 120–122°C, solid-state sampling is the standard approach.

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Sampling Techniques

Two primary methods are validated for this compound:

- Attenuated Total Reflectance (ATR):
  - Crystal: Diamond or ZnSe (Diamond preferred for durability).
  - Pressure: High contact pressure required to ensure intimate contact with the crystal, minimizing air gaps that cause spectral noise.
  - Advantage: Rapid, non-destructive, no sample preparation.
- KBr Pellet (Transmission):
  - Ratio: 1-2 mg sample to 200 mg KBr (spectroscopic grade).
  - Pressing: 8-10 tons pressure under vacuum to remove moisture.
  - Advantage: Higher signal-to-noise ratio for weak overtone bands; eliminates peak truncation common in ATR for high-absorbing carbonyls.

Instrument Parameters

- Resolution: 4 cm^{-1} (Standard) or 2 cm^{-1} (High-Res for resolving fingerprint splitting).
- Scans: Minimum 32 scans (ATR) or 16 scans (Transmission) to average out background noise.
- Apodization: Boxcar or Norton-Beer (medium).

Spectral Interpretation & Assignment

The following assignments constitute the diagnostic fingerprint for **4-Acetyl-2-methylbenzonitrile**.

High Wavenumber Region (4000 – 2500 cm^{-1})

- Aromatic C-H Stretch (

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): Weak bands observed between 3000 – 3100 cm^{-1}.[7]

- Aliphatic C-H Stretch (

  ): Distinct bands arising from the methyl group on the ring and the acetyl methyl group.

  - 2960 – 2980 cm^{-1}: Asymmetric stretch (

).

  - 2850 – 2930 cm^{-1}: Symmetric stretch (

).

The Triple Bond Region (2500 – 2000 cm^{-1})

- Nitrile Stretch (

  ): A sharp, medium-to-strong intensity band at 2220 – 2240 cm^{-1}.

  - Diagnostic Note: This band is a critical purity marker. Absence or significant broadening suggests hydrolysis to an amide. The position is lower than aliphatic nitriles (~2250 cm^{-1}) due to aromatic conjugation.

The Double Bond Region (2000 – 1500 cm^{-1})

- Carbonyl Stretch (

  ): A very strong band centered at 1680 – 1700 cm^{-1}.

  - Mechanistic Insight: The frequency is lower than a standard ketone (typically 1715 cm^{-1}) because the carbonyl is directly bonded to the aromatic ring (acetophenone derivative), allowing delocalization of

    -electrons.

- Aromatic Ring Stretch (

  ): Two to three bands of variable intensity in the 1450 – 1600 cm^{-1} range. These represent the skeletal vibrations of the benzene ring.

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Fingerprint Region (1500 – 600 cm^{-1})

- Methyl Deformation (

  ): ~1360 cm^{-1} (Umbrella mode of the acetyl methyl group).

- 1,2,4-Trisubstitution Pattern: The substitution pattern (1-cyano, 2-methyl, 4-acetyl) creates specific out-of-plane (OOP) C-H bending vibrations.
  - Look for two strong bands in the 800 – 900 cm^{-1} range (typically ~820 cm^{-1} and ~880 cm^{-1}) indicative of isolated and adjacent hydrogens on the ring.

Summary Table of Diagnostic Bands

Frequency (cm^{-1})	Assignment	Intensity	Functional Group
3050 – 3100	(sp^2)	Weak	Aromatic Ring
2920 – 2980	(sp^3)	Medium	Methyl / Acetyl
2220 – 2240		Sharp/Med	Nitrile
1680 – 1700		Strong	Ketone (Conjugated)
1580 – 1600		Medium	Aromatic Skeleton
1360		Medium	Methyl Deformation
800 – 900	(OOP)	Strong	1,2,4-Trisubstitution

Quality Control & Impurity Analysis

IR spectroscopy is a primary tool for detecting degradation or incomplete synthesis.

Common Impurities

- Hydrolysis (Amide/Acid Formation):
  - If the nitrile hydrolyzes, the sharp peak at 2230 cm^{-1} diminishes.

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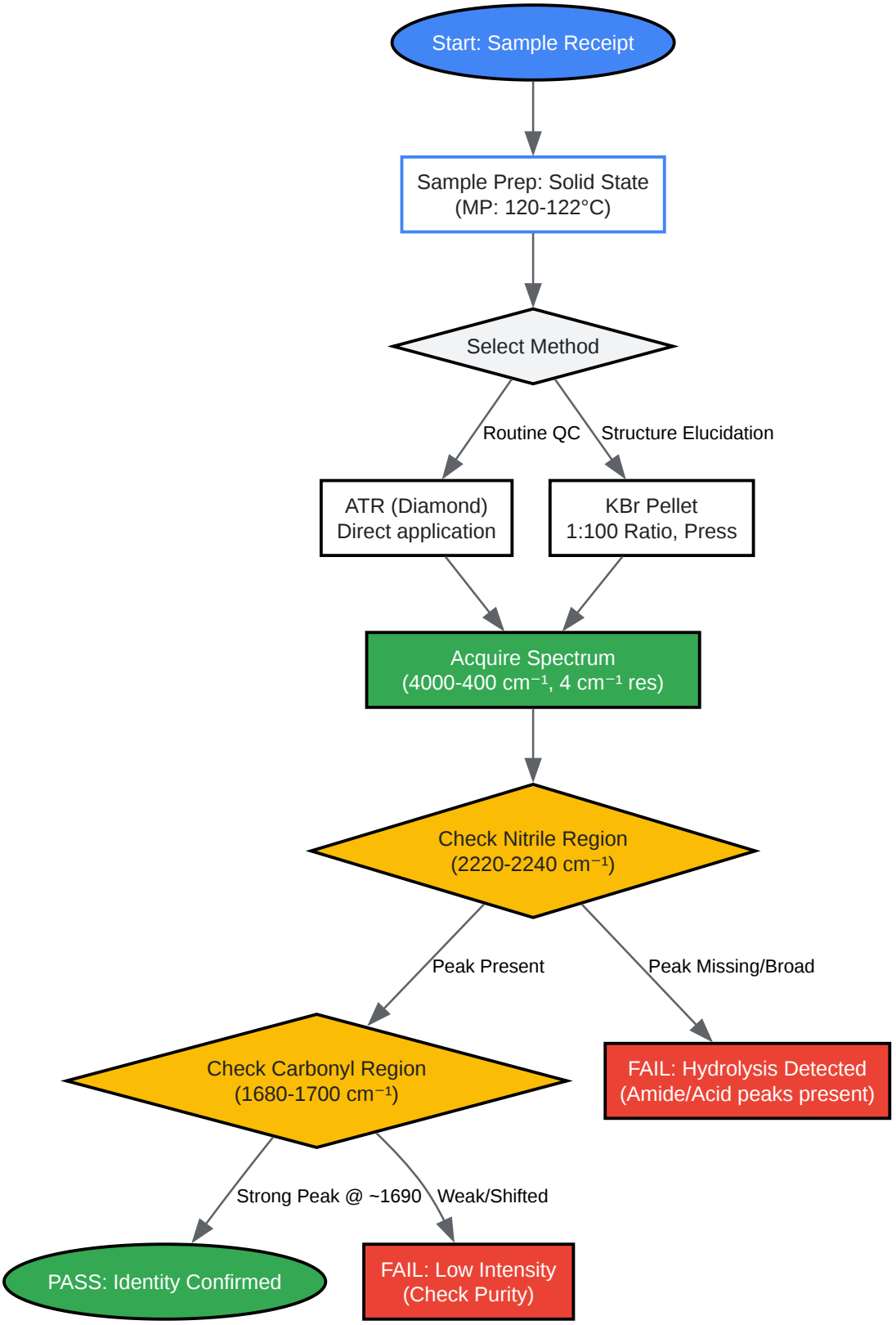
- New Peaks: Appearance of N-H stretching doublets (3100–3400 cm^{-1}) and shifting of the carbonyl band (Amide I/II bands).

- Incomplete Acetylation:
  - If the starting material (4-bromo-2-methylbenzonitrile or similar) remains, the carbonyl peak at 1690 cm^{-1} will be less intense relative to the nitrile peak.

Analytical Workflow Diagram

The following diagram illustrates the decision matrix for analyzing **4-Acetyl-2-methylbenzonitrile**, ensuring data integrity from sampling to reporting.

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Caption: Decision-tree workflow for the IR spectroscopic validation of **4-Acetyl-2-methylbenzonitrile**.

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